

A Comprehensive Literature Review on Nitramide Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Nitramide
CAS No.:	7782-94-7
Cat. No.:	B1216842

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Nitramide ($\text{H}_2\text{N}-\text{NO}_2$), the simplest member of the nitramine family, is a molecule of significant interest due to its energetic properties and its role as a fundamental compound in the study of nitro chemistry. It can be conceptualized as an ammonia molecule with one hydrogen atom replaced by a nitro group. This structural feature imparts unique chemical reactivity and physical properties that have been the subject of extensive research. This technical guide provides a comprehensive review of the synthesis, decomposition, physicochemical properties, and potential applications of **nitramide**, with a particular focus on quantitative data, detailed experimental protocols, and the elucidation of its reaction mechanisms.

Physicochemical Properties and Structure

Nitramide is a colorless, crystalline solid with a melting point of 72-75 °C.[1] Its molecular structure has been a subject of interest, with studies showing that it is non-planar in the gas phase but planar in the crystal phase.[1] The molecule consists of an amine group ($-\text{NH}_2$) directly bonded to a nitro group ($-\text{NO}_2$).[1]

Table 1: Key Physicochemical and Spectroscopic Data for Nitramide

Property	Value	Reference(s)
Molecular Formula	H ₂ N ₂ O ₂	[1]
Molar Mass	62.028 g/mol	[1]
Appearance	Colorless solid	[1]
Melting Point	72-75 °C	[1]
Density	1.378 g/cm ³	[1]
Acidity (pKa)	6.5	[1]
Standard Enthalpy of Formation (ΔHf°)	~3.8 kcal/mol (at 0 K, theoretical)	[2]
N-N Bond Dissociation Energy	~40.7 kcal/mol (theoretical)	[2]
¹ H NMR (THF-d ₈)	10.1 ppm	[3]
¹⁵ N NMR (THF-d ₈)	-25.5 ppm (-NO ₂), -220.3 ppm (-NH ₂)	[3]

Table 2: Characteristic Infrared (IR) Vibrational Frequencies for Nitramide

Functional Group	Vibrational Mode	Frequency Range (cm ⁻¹)
N-H	Symmetric & Asymmetric Stretch	3200 - 3400
N-H	Bending (Scissoring)	1590 - 1650
N-O	Asymmetric Stretch	1500 - 1600
N-O	Symmetric Stretch	1280 - 1350
N-N	Stretch	~920

Synthesis of Nitramide

Several synthetic routes to **nitramide** have been developed over the years, each with its own advantages and disadvantages in terms of yield, purity, and safety.

Experimental Protocols

1. Hydrolysis of Potassium Nitrocarbamate (Thiele and Lachman Synthesis)

This is the original method for the synthesis of **nitramide**.^[1]

- Reaction: $(K^+)_2(O_2N-N^--CO_2^-) + 2H_2SO_4 \rightarrow H_2N-NO_2 + CO_2 + 2KHSO_4$ ^[4]
- Procedure:
 - Potassium nitrocarbamate is slowly added to a cold, concentrated solution of sulfuric acid.
 - The reaction mixture is then poured onto ice.
 - The resulting aqueous solution is saturated with a salt, such as ammonium sulfate, to decrease the solubility of **nitramide**.
 - The **nitramide** is then extracted from the aqueous solution using an organic solvent like diethyl ether.
 - Finally, the ether is evaporated to yield solid **nitramide**.

2. Hydrolysis of N,N'-Dinitrourea

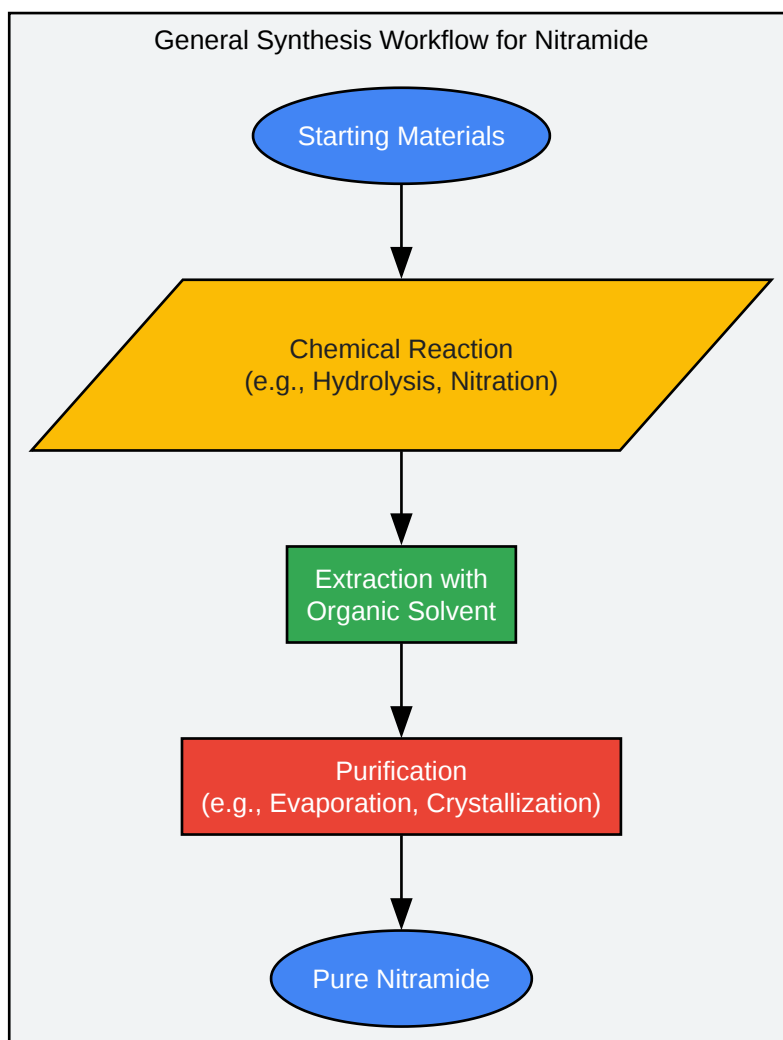
This method is considered a more convenient and modern approach.

- Procedure: N,N'-dinitrourea is hydrolyzed, which can be achieved by the addition of water, to produce **nitramide**.^[5] This method has been noted for its convenience in generating **nitramide** for subsequent reactions.

3. Reaction of Nitryl Fluoride with Ammonia

This process is a high-yield synthesis method.

- Reaction: $\text{F-NO}_2 + 2\text{NH}_3 \rightarrow \text{H}_2\text{N-NO}_2 + \text{NH}_4\text{F}$
- Procedure: Gaseous nitryl fluoride is passed into a solution of ammonia in an inert solvent, such as a lower aliphatic ether. The reaction is exothermic and proceeds rapidly. The **nitramide** product precipitates from the solution and can be collected by filtration.



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Caption: A generalized workflow for the synthesis and purification of **nitramide**.

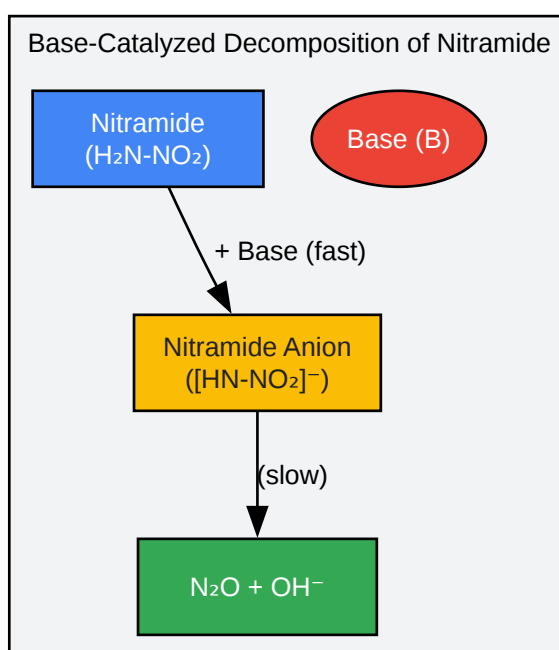
Decomposition of Nitramide

The decomposition of **nitramide** is a key area of research, as it provides insights into the stability of nitramines. The decomposition can be catalyzed by both acids and bases.

Base-Catalyzed Decomposition

In the presence of a base (B), **nitramide** undergoes decomposition to form nitrous oxide (N_2O) and water. The mechanism involves the deprotonation of the **nitramide** to form its conjugate base, which is the rate-determining step.

- Step 1 (Fast): $\text{H}_2\text{N-NO}_2 + \text{B} \rightleftharpoons \text{BH}^+ + [\text{HN-NO}_2]^-$
- Step 2 (Slow): $[\text{HN-NO}_2]^- \rightarrow \text{N}_2\text{O} + \text{OH}^-$
- Step 3 (Fast): $\text{OH}^- + \text{BH}^+ \rightarrow \text{B} + \text{H}_2\text{O}$



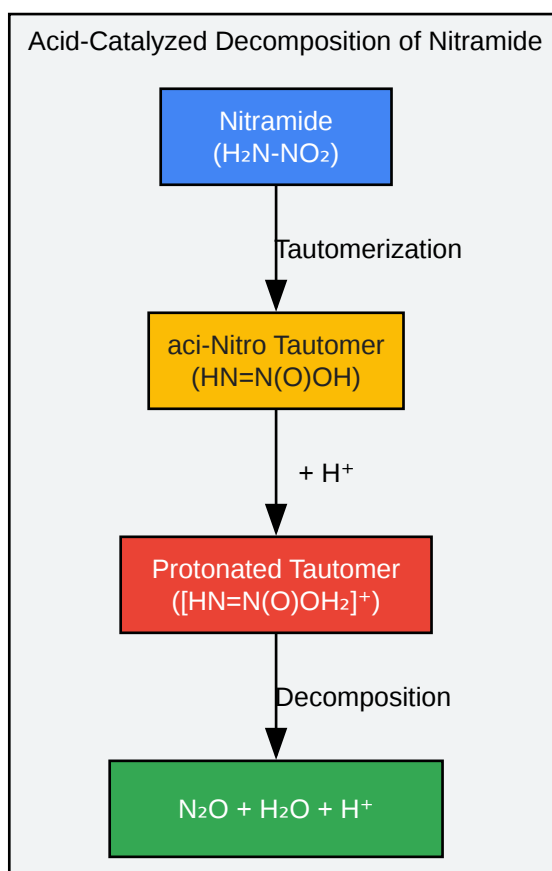
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Caption: The reaction pathway for the base-catalyzed decomposition of **nitramide**.

Acid-Catalyzed Decomposition

The acid-catalyzed decomposition of **nitramide** is more complex. In dilute acid, water can act as a base in a slow proton transfer step. In more concentrated acids, a true acid-catalyzed pathway becomes dominant. The mechanism is believed to proceed through the aci-nitro tautomer of **nitramide**.

- Step 1 (Equilibrium): $\text{H}_2\text{N-NO}_2 \rightleftharpoons \text{HN=N(O)OH}$ (aci-nitro tautomer)
- Step 2 (Protonation): $\text{HN=N(O)OH} + \text{H}^+ \rightleftharpoons [\text{HN=N(O)OH}_2]^+$
- Step 3 (Decomposition): $[\text{HN=N(O)OH}_2]^+ \rightarrow \text{N}_2\text{O} + \text{H}_2\text{O} + \text{H}^+$



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Caption: The proposed pathway for the acid-catalyzed decomposition of **nitramide**.

Other Reactions of Nitramide

Besides decomposition, **nitramide** can participate in other chemical reactions, often serving as a building block for more complex molecules. For example, it can react with formaldehyde to form various hydroxymethyl derivatives. These reactions open up possibilities for synthesizing a range of nitrogen-rich compounds.

Applications of Nitramide and its Derivatives

Energetic Materials

The primary application of **nitramide** and its organic derivatives (nitramines) is in the field of energetic materials. Organic nitramines, such as RDX (Research Department eXplosive) and HMX (High Melting eXplosive), are powerful explosives.[1] **Nitramide** itself is considered a high-energy material and can be used as a monopropellant.

Potential in Drug Development

The nitro functional group is a well-established pharmacophore in medicinal chemistry.[4] While the nitro group can also be a toxicophore, its electron-withdrawing nature and ability to undergo bioreduction are exploited in certain classes of drugs. For instance, nitroaromatic compounds are used as antibacterial and antiparasitic agents. Although there is limited specific research on **nitramide** itself as a therapeutic agent, the study of nitramines and their biological activities is an area of interest. The understanding of the chemistry of **nitramide** is fundamental to the development of novel nitro-containing drug candidates.

Conclusion

Nitramide is a cornerstone molecule in the field of nitro chemistry. Its synthesis, structure, and reactivity, particularly its decomposition pathways, have been extensively studied. While its primary applications have been in the realm of energetic materials, the broader context of nitro compounds in medicinal chemistry suggests potential avenues for future research into the biological activities of **nitramide** derivatives. This technical guide has provided a comprehensive overview of the current state of **nitramide** research, offering a valuable resource for scientists and researchers in related fields.

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